

# Technical Guide: Spectral Profiling of 2-[2-(Methylthio)phenoxy]acetonitrile

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## Compound of Interest

Compound Name: 2-Methylthiophenoxyacetonitrile

CAS No.: 72955-90-9

Cat. No.: B3043099

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Topic: Comprehensive Spectral Data Analysis (NMR, IR, MS) for **2-**

**Methylthiophenoxyacetonitrile** CAS Registry Number: 72955-90-9 Chemical Name: 2-[2-(Methylthio)phenoxy]acetonitrile Molecular Formula: C

H

NOS Molecular Weight: 179.24 g/mol

## Executive Summary & Structural Identification

**2-Methylthiophenoxyacetonitrile** (CAS 72955-90-9) is a specialized intermediate used primarily in the synthesis of heterocyclic pharmaceutical compounds, such as carbazole derivatives (e.g., Carvedilol analogs) and other beta-adrenergic blockers.

Critical Nomenclature Clarification: While commercially listed as "**2-**

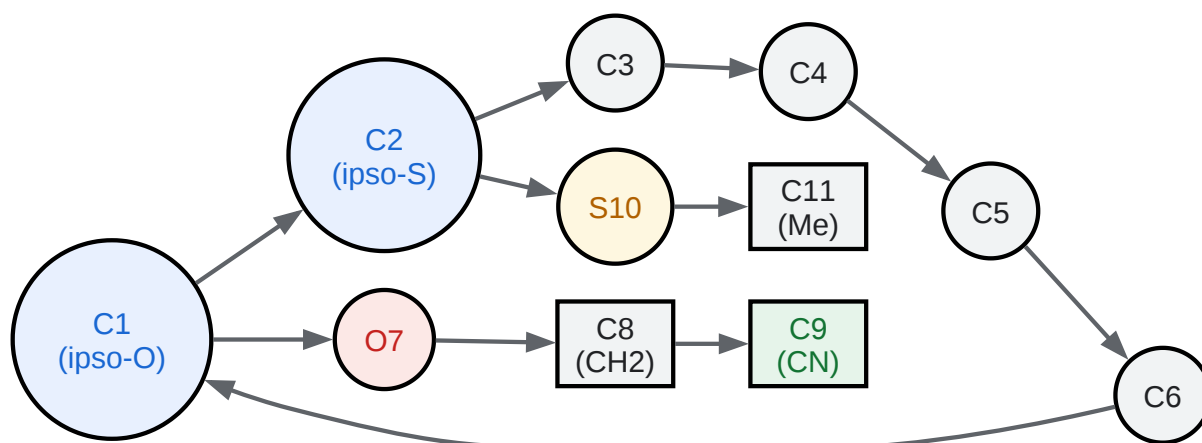
**Methylthiophenoxyacetonitrile**," the IUPAC-consistent designation is 2-[2-

(methylthio)phenoxy]acetonitrile.<sup>[1]</sup> It is an O-alkylated derivative of 2-(methylthio)phenol, not a thiophene derivative. The structure consists of a benzene ring substituted at the ortho positions with a methylthio group (-SMe) and a cyanomethoxy group (-OCH

CN).

## Chemical Structure & Numbering

The following diagram illustrates the atomic connectivity and numbering scheme used for spectral assignment in this guide.



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Figure 1: Connectivity of 2-[2-(methylthio)phenoxy]acetonitrile. C1 and C2 represent the quaternary aromatic carbons.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

The NMR profile of this molecule is distinct due to the electronic push-pull nature of the ortho-substituents. The oxygen atom (O7) is a strong

-donor, while the sulfur atom (S10) is a weaker donor but highly polarizable. The nitrile group (C9) exerts a strong electron-withdrawing inductive effect on the methylene protons (C8).

### **H NMR Data (400 MHz, CDCl<sub>3</sub>)**

The proton spectrum is characterized by two distinct singlets (methyl and methylene) and a complex 4-proton aromatic region.

| Position   | (ppm)       | Multiplicity   | Integral | (Hz)      | Assignment Logic                                                |
|------------|-------------|----------------|----------|-----------|-----------------------------------------------------------------|
| C6-H       | 6.95 - 7.05 | Multiplet (dd) | 1H       | ~8.0, 1.5 | Ortho to Oxygen; shielded by O-donating effect.                 |
| C4-H, C5-H | 7.10 - 7.25 | Multiplet      | 2H       | -         | Meta/Para protons; overlapping region.                          |
| C3-H       | 7.28 - 7.35 | Multiplet (dd) | 1H       | ~7.8, 1.5 | Ortho to -SMe; deshielded relative to C6-H due to S-anisotropy. |
| C8-H       | 4.78        | Singlet        | 2H       | -         | Diagnostic peak. Deshielded by adjacent O and CN.               |
| C11-H      | 2.46        | Singlet        | 3H       | -         | Characteristic Ar-S-CH shift.                                   |

## Interpretation Guide:

- **Impurity Alert:** If synthesized from 2-(methylthio)phenol, look for a broad singlet around 6.0–6.5 ppm (phenolic OH) and the absence of the 4.78 ppm peak.
- **Solvent Effects:** In DMSO-  
  
, the methylene singlet (C8) may shift slightly downfield to ~5.10 ppm due to solvent polarity.

## C NMR Data (100 MHz, CDCl<sub>3</sub>)

| Position | (ppm) | Type     | Assignment Note                            |
|----------|-------|----------|--------------------------------------------|
| C1       | 155.8 | C (quat) | Ipso to Oxygen (most deshielded aromatic). |
| C2       | 128.5 | C (quat) | Ipso to Sulfur.                            |
| C3       | 126.2 | CH       | Ortho to S.                                |
| C5       | 124.8 | CH       | Para to O.                                 |
| C4       | 122.5 | CH       | Meta to O.                                 |
| C9       | 115.4 | C (quat) | Nitrile (CN). Weak intensity.              |
| C6       | 112.1 | CH       | Ortho to O (most shielded aromatic).       |
| C8       | 54.8  | CH       | Methylene (O-CH<br>-CN).                   |
| C11      | 15.2  | CH       | S-Methyl.                                  |

## Infrared (IR) Spectroscopy

The IR spectrum serves as a rapid quality control check, particularly for the presence of the nitrile group and the integrity of the ether linkage.

| Functional Group | Wavenumber (cm ) | Intensity | Mode    | Interpretation                                                      |
|------------------|------------------|-----------|---------|---------------------------------------------------------------------|
| C<br>N           | 2245 - 2255      | Weak/Med  | Stretch | Distinctive sharp band. Absence indicates hydrolysis to amide/acid. |
| Ar-H             | 3050 - 3070      | Weak      | Stretch | Aromatic C-H.                                                       |
| C-H (Aliphatic)  | 2920 - 2990      | Medium    | Stretch | Methyl and Methylene C-H.                                           |
| C=C (Ar)         | 1580, 1475       | Strong    | Stretch | Aromatic ring skeletal vibrations.                                  |
| C-O-C (Ether)    | 1230 - 1245      | Strong    | Stretch | Asymmetric aryl alkyl ether stretch.                                |
| C-S              | 740 - 760        | Medium    | Stretch | Aryl thioether linkage.                                             |
| 1,2-Disubst.     | 750              | Strong    | Bend    | Ortho-substitution pattern (out-of-plane).                          |

Diagnostic Insight: The nitrile peak at ~2250 cm

is often weaker in intensity compared to carbonyls. Do not mistake a small peak here for noise; it is the primary confirmation of the cyanomethylation.

## Mass Spectrometry (MS)

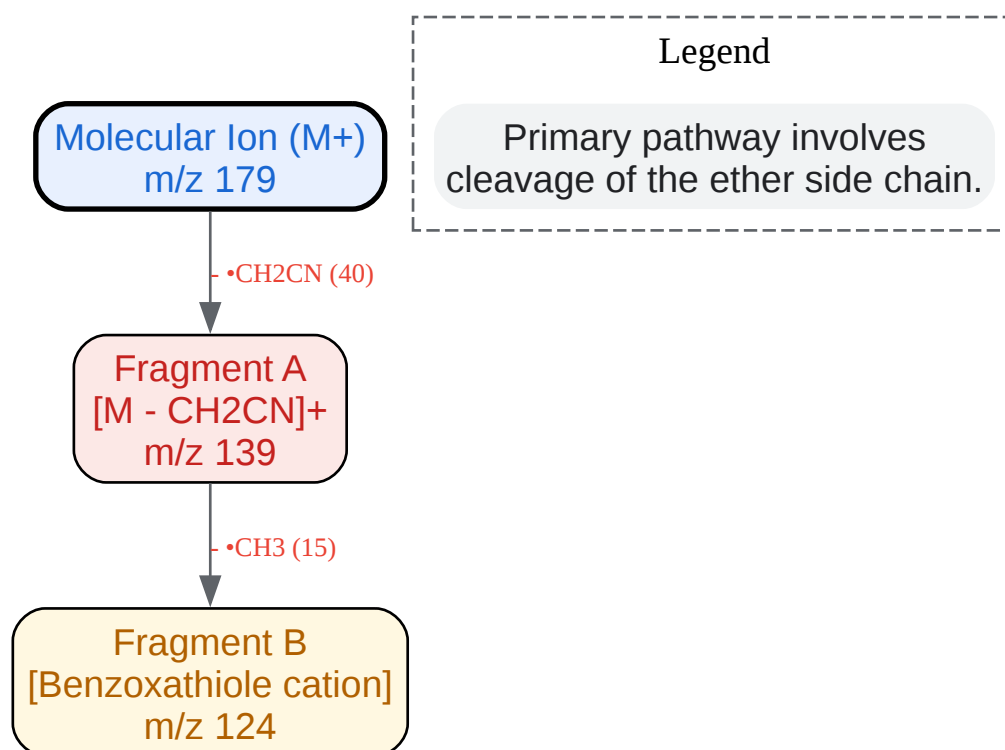
Ionization Mode: Electron Impact (EI, 70 eV) Molecular Ion: m/z 179

The fragmentation pattern is driven by the stability of the heteroatoms and the potential for cyclization.

## Key Fragments

| m/z | Abundance | Identity       | Mechanism                                                                                 |
|-----|-----------|----------------|-------------------------------------------------------------------------------------------|
| 179 | High      | M              | Molecular Ion. Stable due to aromaticity.                                                 |
| 181 | ~4.5%     | [M+2]          | S Isotope peak (diagnostic for sulfur).                                                   |
| 139 | Base Peak | [M - CH<br>CN] | Loss of cyanomethyl radical. Formation of [C<br>H<br>OS]<br>(2-methylthiophenoxy cation). |
| 124 | High      | [139 - Me]     | Loss of methyl from the S-Me group, likely forming a benzoxathiole-like cation.           |
| 40  | Medium    | [CH<br>CN]     | Cyanomethyl cation.                                                                       |

## Fragmentation Pathway Diagram



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Figure 2: Proposed EI-MS fragmentation pathway for 2-[2-(methylthio)phenoxy]acetonitrile.

## Synthesis & Quality Control Context

Understanding the synthesis is vital for interpreting spectral impurities. The compound is typically synthesized by alkylating 2-(methylthio)phenol with chloroacetonitrile in the presence of a base (e.g., K

CO

) in acetone or DMF [1].

## Common Impurities

- 2-(Methylthio)phenol (Starting Material):
  - NMR: Absence of 4.78 ppm singlet. Presence of OH broad singlet.
  - IR: Broad OH stretch at 3300-3400 cm

- Bis-alkylated Side Products: Rare, but possible if S-alkylation occurs (sulfonium salts), usually distinguishable by high polarity and water solubility.

## Physical Properties for Validation

- Physical State: White to off-white crystalline solid.
- Melting Point: 56–58 °C [2].[2]
- Boiling Point: 173–176 °C at 12 mmHg [2].[2]

## References

- BOC Sciences. **2-Methylthiophenoxyacetonitrile** Product Entry. Accessed March 2026. [Link](#)
- Wiedemann, F., et al. Carbazolyl-(4)-oxypropanolamine compounds and therapeutic compositions. US Patent 4,503,067. Filed 1982. Issued March 5, 1985. [Link](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. Spectrometric Identification of Organic Compounds. 7th Edition. John Wiley & Sons. (Standard reference for spectral prediction logic).

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## Sources

- 1. 2-Methylthiophenoxyacetonitrile CAS#: 72955-90-9 [m.chemicalbook.com]
- 2. US4503067A - Carbazolyl-(4)-oxypropanolamine compounds and therapeutic compositions - Google Patents [patents.google.com]
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